

# An In-depth Technical Guide to 1-(3-Phenylpropylsulfonyl)benzene

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## Compound of Interest

Compound Name: Phenyl 3-phenylpropyl sulfone

Cat. No.: B097797

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## Introduction

1-(3-Phenylpropylsulfonyl)benzene, also known as **Phenyl 3-phenylpropyl sulfone**, is an organic compound belonging to the sulfone class. Sulfones are characterized by a sulfonyl functional group flanked by two carbon atoms. The presence of two phenyl rings in its structure makes it a diaryl sulfone derivative with potential applications in medicinal chemistry and materials science. This document provides a comprehensive overview of its chemical properties, synthesis, and known biological context.

## Chemical Identity and Properties

The formal IUPAC name for this compound is 3-(benzenesulfonyl)propylbenzene.<sup>[1]</sup> It is registered under CAS Number 17494-61-0.<sup>[1]</sup>

Table 1: Physicochemical and Computed Properties

Property	Value	Source
IUPAC Name	3-(benzenesulfonyl)propylbenzene	[1]
Synonyms	Phenyl 3-phenylpropyl sulfone, 1-(Phenylsulfonyl)-3-phenylpropane	[1]
CAS Number	17494-61-0	[1]
Molecular Formula	C <sub>15</sub> H <sub>16</sub> O <sub>2</sub> S	[1]
Molecular Weight	260.4 g/mol	[1]
Exact Mass	260.08710092 Da	[1][2]
Topological Polar Surface Area	42.5 Å <sup>2</sup>	[1][2]
Hydrogen Bond Donor Count	0	[2]
Hydrogen Bond Acceptor Count	2	[2]
Rotatable Bond Count	4	[2]
XLogP3-AA	3.4	[2]

## Experimental Protocols

### Synthesis of 1-(3-Phenylpropylsulfonyl)benzene

While a specific, detailed experimental protocol for the synthesis of 1-(3-phenylpropylsulfonyl)benzene was not found in the immediate search, a general and plausible synthetic route can be devised based on standard organic chemistry principles for sulfone synthesis. A common method involves the oxidation of the corresponding sulfide.

Hypothetical Synthesis Workflow:

- Thiol-Ene Reaction: Reaction of thiophenol with 3-phenyl-1-propene under radical initiation to form Phenyl 3-phenylpropyl sulfide.

- Oxidation: Oxidation of the resulting sulfide to the sulfone using a suitable oxidizing agent like hydrogen peroxide in acetic acid, or meta-chloroperoxybenzoic acid (m-CPBA).

#### Detailed Hypothetical Protocol (Oxidation Step):

- Materials: Phenyl 3-phenylpropyl sulfide, hydrogen peroxide (30% solution), glacial acetic acid, distilled water, diethyl ether, anhydrous magnesium sulfate, sodium bicarbonate.
- Procedure:
  - Dissolve Phenyl 3-phenylpropyl sulfide (1 equivalent) in glacial acetic acid in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser.
  - Slowly add hydrogen peroxide (2.2 equivalents) to the solution. The reaction is exothermic and may require cooling in an ice bath to maintain a controlled temperature.
  - After the initial exotherm subsides, heat the mixture to reflux for 2-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
  - After completion, cool the reaction mixture to room temperature and pour it into a beaker of cold water.
  - Extract the aqueous mixture with diethyl ether (3 x volume).
  - Combine the organic layers and wash sequentially with a saturated solution of sodium bicarbonate and then with brine.
  - Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
  - The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel.

## Biological Context and Potential Applications

Direct biological activity or signaling pathway involvement for 1-(3-phenylpropylsulfonyl)benzene is not extensively documented in publicly available literature. However, the broader class of benzenesulfonamides and related sulfone derivatives are known

for a wide range of biological activities, including antimicrobial, anti-inflammatory, and anticancer effects.[3][4]

Derivatives of benzenesulfonamides have been investigated for their potential as:

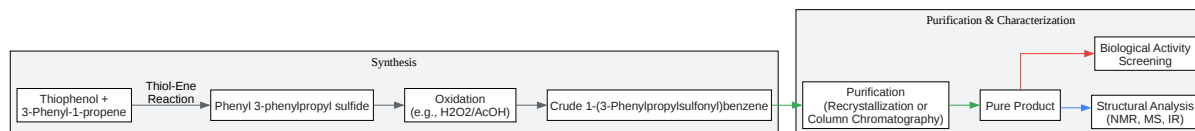
- Anti-inflammatory agents: Some compounds have shown significant inhibition of carrageenan-induced rat-paw edema.[3][4]
- Antimicrobial agents: Various derivatives exhibit activity against bacteria such as *E. coli* and *S. aureus*, and fungi like *C. albicans*. [3][4]
- Antioxidants: Certain benzenesulfonamides have demonstrated antioxidant properties comparable to Vitamin C.[3]
- Enzyme inhibitors: Hybrid molecules of benzenesulfonamide and piperazine have shown inhibitory potential against enzymes like acetylcholinesterase (AChE), butyrylcholinesterase (BChE), and tyrosinase.[5]
- Cardiovascular agents: Some sulfonamide derivatives have been studied for their effects on blood pressure and cardiovascular disorders.[6][7]

Given that 1-(3-phenylpropylsulfonyl)benzene shares the core benzenesulfonyl moiety, it could be a candidate for synthesis and screening in drug discovery programs targeting similar pathways. Its specific activity would need to be determined through dedicated biological assays.

## Visualizations

### Logical Workflow for Synthesis

The following diagram illustrates a logical workflow for the synthesis and characterization of 1-(3-phenylpropylsulfonyl)benzene.



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- To cite this document: BenchChem. [An In-depth Technical Guide to 1-(3-Phenylpropylsulfonyl)benzene]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b097797#iupac-name-for-phenyl-3-phenylpropyl-sulfone\]](https://www.benchchem.com/product/b097797#iupac-name-for-phenyl-3-phenylpropyl-sulfone)

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